

Stability and Storage of 1-Bromo-1-methylcyclopropane: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-1-methylcyclopropane

Cat. No.: B1340669

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage of **1-Bromo-1-methylcyclopropane** (CAS No. 50915-27-0). Due to the limited availability of specific quantitative stability data for this compound in publicly accessible literature, this guide draws upon established principles of organic chemistry, data from analogous compounds, and general best practices for handling reactive alkyl halides.

Physicochemical Properties and Hazards

1-Bromo-1-methylcyclopropane is a colorless liquid with a distinctive odor. It is classified as a highly flammable liquid and vapor, and it can cause skin and serious eye irritation, as well as respiratory irritation^{[1][2]}. Its reactivity is largely dictated by the presence of a tertiary alkyl bromide on a strained cyclopropane ring.

Property	Value/Information	Source(s)
Molecular Formula	C ₄ H ₇ Br	[1]
Molecular Weight	135.00 g/mol	[1]
Appearance	Colorless liquid	[2]
Purity (Typical)	95-97%	---
Hazards	Highly flammable, Skin irritant, Eye irritant, Respiratory irritant	[1]

Chemical Stability and Decomposition Pathways

While specific kinetic studies on the decomposition of **1-Bromo-1-methylcyclopropane** are not readily available, its structural features allow for well-supported predictions of its stability and degradation pathways.

Susceptibility to Nucleophilic Substitution (S_N1)

The primary route of degradation for **1-Bromo-1-methylcyclopropane** is expected to be through a unimolecular nucleophilic substitution (S_N1) mechanism. This is due to the compound's ability to form a relatively stable tertiary cyclopropylcarbinyl cation upon departure of the bromide leaving group[3][4][5][6][7]. The stability of this carbocation is enhanced by the ability of the cyclopropyl ring's bent "banana" bonds to delocalize the positive charge.

Hydrolysis: In the presence of water, even atmospheric moisture, **1-Bromo-1-methylcyclopropane** is susceptible to hydrolysis, leading to the formation of 1-methylcyclopropanol and hydrobromic acid[8][9][10]. The accumulation of hydrobromic acid can, in turn, catalyze further degradation.

Figure 1: S_N1 Hydrolysis Pathway of **1-Bromo-1-methylcyclopropane**.

Thermal Decomposition

At elevated temperatures, **1-Bromo-1-methylcyclopropane** is expected to undergo thermal decomposition. While the exact products have not been documented, the thermal degradation of halogenated hydrocarbons can proceed through radical mechanisms, leading to the

formation of various smaller volatile compounds and potentially toxic and corrosive fumes, including hydrogen bromide[2][11].

Recommended Storage and Handling Protocols

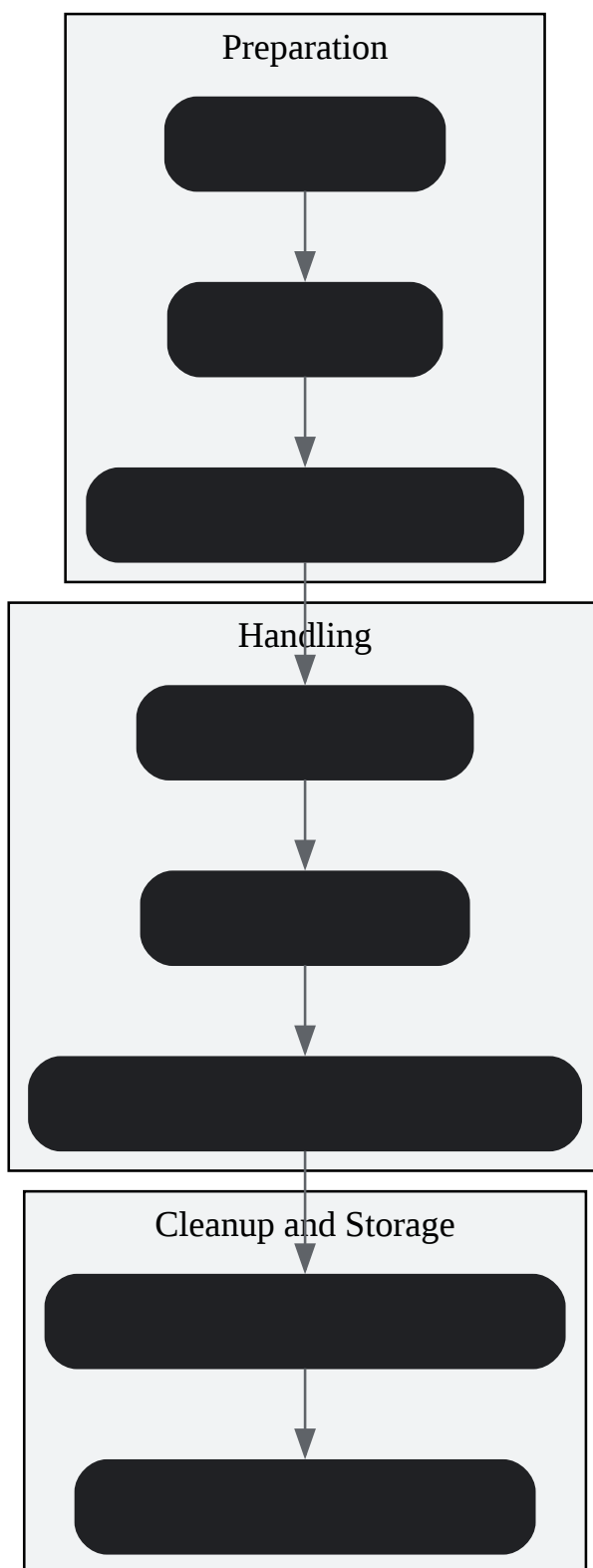
Proper storage and handling are critical to maintain the purity and integrity of **1-Bromo-1-methylcyclopropane** and to ensure laboratory safety.

Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8 °C (Refrigerated)	To minimize the rate of decomposition via hydrolysis and other pathways.
Atmosphere	Inert (e.g., Argon or Nitrogen)	To exclude atmospheric moisture and oxygen, which can participate in degradation reactions.
Container	Tightly sealed amber glass bottle with a Teflon®-lined cap	Amber glass protects from light, which can promote radical reactions. A tight seal prevents moisture ingress. Teflon® is chemically resistant to alkyl halides.[12][13]
Incompatibilities	Strong bases, strong oxidizing agents, reactive metals, water/moisture	To prevent vigorous and potentially hazardous reactions.

Handling Procedures

All handling of **1-Bromo-1-methylcyclopropane** should be conducted in a well-ventilated fume hood. Personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, and a lab coat, is mandatory[14][15][16]. Due to its flammability, all sources of ignition must be excluded from the handling area.



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Figure 2: Recommended Handling Workflow.

Experimental Protocols

The following are general methodologies for the synthesis, purification, and analysis of **1-Bromo-1-methylcyclopropane**, based on standard organic chemistry techniques.

Synthesis via Hunsdiecker-type Reaction (Illustrative)

A plausible synthesis route is the brominative decarboxylation of 1-methylcyclopropanecarboxylic acid.

Materials:

- 1-Methylcyclopropanecarboxylic acid
- Red mercuric oxide (HgO)
- Bromine (Br₂)
- Dry carbon tetrachloride (CCl₄) or other suitable solvent

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, suspend red mercuric oxide in dry carbon tetrachloride under an inert atmosphere.
- Prepare a solution of 1-methylcyclopropanecarboxylic acid and bromine in dry carbon tetrachloride.
- Add the bromine-acid solution dropwise to the stirred mercuric oxide suspension. The reaction is often exothermic and may require cooling to maintain a controlled temperature.
- After the addition is complete, continue stirring at room temperature or with gentle heating until the reaction is complete (e.g., as monitored by TLC or GC).
- Upon completion, cool the reaction mixture and filter to remove the mercuric bromide precipitate.

- Wash the filtrate with a solution of sodium bisulfite to remove any excess bromine, followed by a wash with saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification by Fractional Distillation

Due to the likely presence of volatile impurities, fractional distillation is recommended for purification.

Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux)
- Distillation head with thermometer
- Condenser
- Receiving flask
- Heating mantle
- Vacuum source (optional, for reduced pressure distillation)

Procedure:

- Set up the fractional distillation apparatus.
- Place the crude **1-Bromo-1-methylcyclopropane** in the distillation flask with boiling chips or a magnetic stir bar.
- Heat the flask gently.
- Collect the fraction that distills at the expected boiling point of **1-Bromo-1-methylcyclopropane**. Distillation under reduced pressure is recommended to minimize thermal decomposition.

Purity and Stability Analysis by GC-MS

Gas chromatography-mass spectrometry (GC-MS) is an effective method for assessing the purity of **1-Bromo-1-methylcyclopropane** and for identifying and quantifying any degradation products over time in a stability study[1][17][18][19].

Sample Preparation for Stability Study:

- Store aliquots of purified **1-Bromo-1-methylcyclopropane** under various conditions (e.g., refrigerated, room temperature, exposed to light, under inert atmosphere, exposed to air).
- At specified time points, withdraw a small sample and dilute it with a suitable solvent (e.g., dichloromethane or hexane).
- Add an internal standard for quantitative analysis.

Illustrative GC-MS Conditions:

- Column: A non-polar or mid-polarity column (e.g., DB-5MS).
- Inlet Temperature: A lower temperature (e.g., 200-250 °C) is advisable to prevent on-column decomposition.
- Oven Program: Start at a low temperature (e.g., 40-50 °C) and ramp up to a higher temperature (e.g., 200-250 °C) to separate volatile components.
- Ionization: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from a low m/z (e.g., 35) to a higher m/z (e.g., 200) to detect the parent ion and potential fragments.

By comparing the chromatograms of samples stored under different conditions over time, the rate of degradation and the formation of impurities can be monitored.

Conclusion

1-Bromo-1-methylcyclopropane is a reactive alkyl halide that requires careful storage and handling to maintain its chemical integrity. The primary degradation pathway is likely hydrolysis

via an SN1 mechanism, facilitated by the stability of the resulting cyclopropylcarbinyl cation. Thermal decomposition is also a consideration at elevated temperatures. To ensure stability, it is recommended to store the compound under refrigerated conditions (2-8 °C) in a tightly sealed, light-resistant container with a chemically inert cap, preferably under an inert atmosphere. Adherence to strict handling protocols in a well-ventilated area is essential for safety. While direct quantitative stability data is scarce, the principles outlined in this guide provide a robust framework for the safe and effective use of **1-Bromo-1-methylcyclopropane** in a research and development setting.

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